

An In-Depth Technical Guide to the Safety of Diacerein-d6

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Compound of Interest

Compound Name: *Diacerein-d6*

Cat. No.: *B12052850*

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This technical guide provides a comprehensive overview of the safety information for **Diacerein-d6**, compiled for researchers, scientists, and drug development professionals. It is important to note that while this document focuses on the deuterated form, much of the detailed safety, handling, and toxicological data is derived from the more extensively studied parent compound, Diacerein. The isotopic labeling in **Diacerein-d6** is not expected to significantly alter its fundamental chemical properties or toxicological profile.

Chemical and Physical Properties

The following tables summarize the key chemical and physical properties for both **Diacerein-d6** and its non-deuterated counterpart, Diacerein. This allows for a direct comparison of their fundamental characteristics.

Table 1: Chemical and Physical Properties of **Diacerein-d6**

Property	Value	Source
Molecular Formula	C ₁₉ H ₆ D ₆ O ₈	[1][2]
Molecular Weight	374.3 g/mol	[1][2]
IUPAC Name	9,10-dioxo-4,5-bis[(2,2,2-trideuterioacetyl)oxy]anthracene-2-carboxylic acid	[1]
CAS Number	1325559-27-0	[2]
Computed XLogP3	1.9	[1]
Appearance	Yellow crystalline solid	[3]
Solubility	Insoluble in water, methanol, chloroform; Soluble in DMSO, DMA	[4]

Table 2: Chemical and Physical Properties of Diacerein

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₂ O ₈	[5]
Molecular Weight	368.3 g/mol	[5]
CAS Number	13739-02-1	[5]
Melting Point	217-218 °C / 243 °C	[4][6]
Boiling Point	631.5 ± 55.0 °C (Predicted)	[4]
Water Solubility	< 0.1 g/L; Practically insoluble	[7][8]

Hazard Identification and Classification

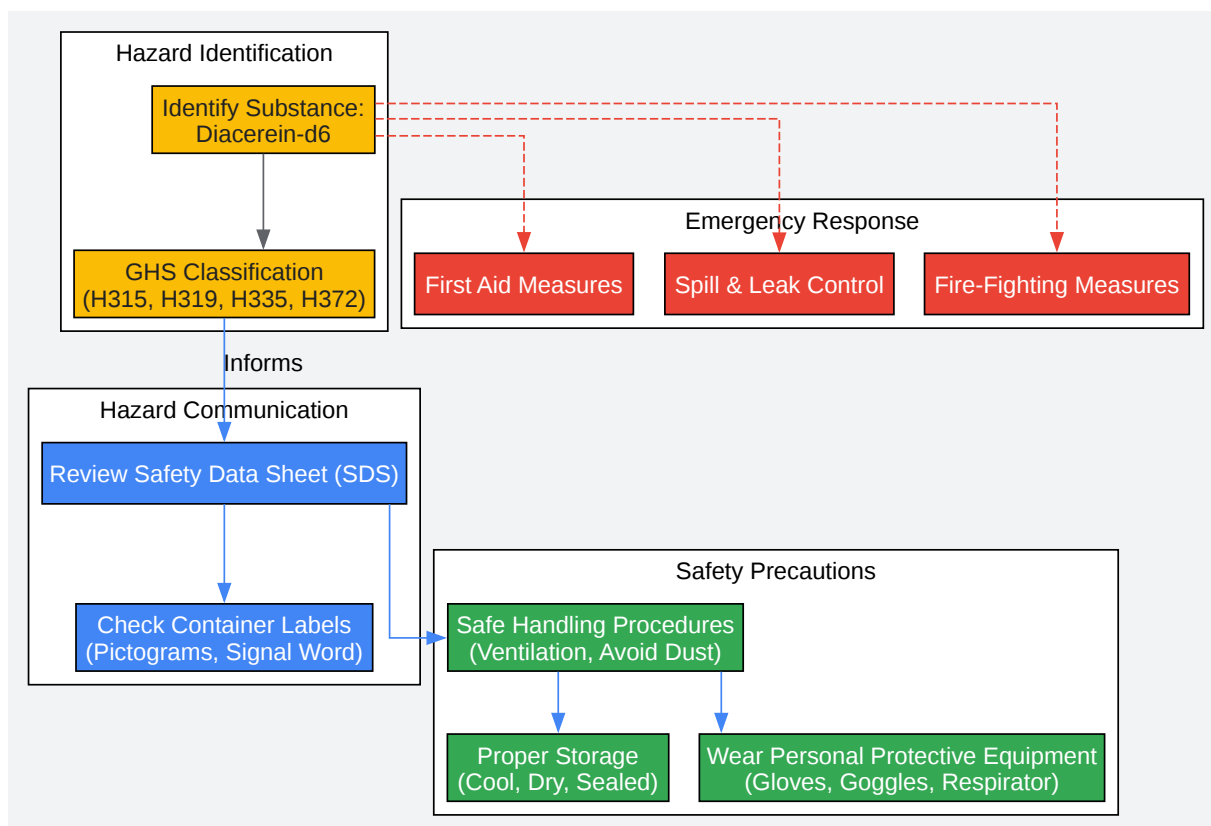
Diacerein is classified as a hazardous substance. The following table outlines its classification according to the Globally Harmonized System (GHS). Users should handle **Diacerein-d6** with the same precautions.

Table 3: GHS Hazard Classification for Diacerein

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation	2	H315: Causes skin irritation	GHS07	Warning
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	GHS07	Warning
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	GHS07	Warning
Specific Target Organ Toxicity (Repeated Exposure)	1	H372: Causes damage to organs (digestive system, liver, skin) through prolonged or repeated exposure (oral)	GHS08	Danger

Source:[7][9]

The logical workflow for handling hazardous materials like **Diacerein-d6**, from identification to response, is outlined below.



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Hazard Communication and Safety Workflow.

Toxicological and Pharmacokinetic Data

The toxicological profile is primarily based on data for Diacerein. The active metabolite, Rhein, is responsible for both the therapeutic effects and some of the adverse reactions.

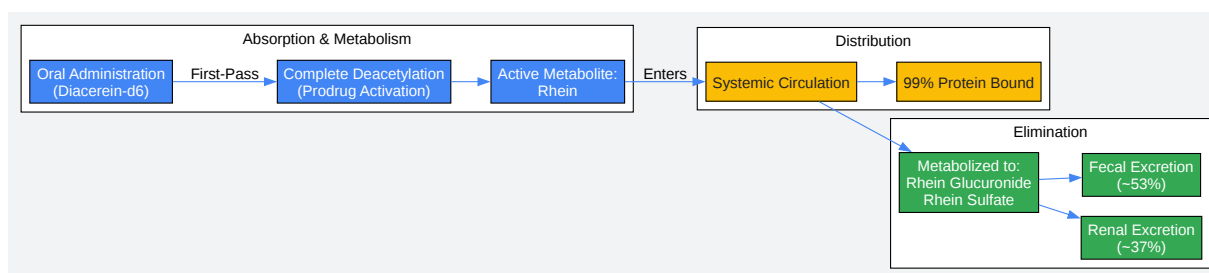
Table 4: Toxicological Data for Diacerein

Parameter	Value	Species	Source
LD50 Oral	> 2000 mg/kg (estimated value)	Rat	[7]
TDLO Oral	10 mg/kg	Rat	
Adverse Effects	Gastrointestinal (diarrhea, soft stools), potential for liver disorders, mild skin reactions.[8][10][11]	Human	

Table 5: Pharmacokinetic Properties of Diacerein

Parameter	Value	Source
Metabolism	Prodrug, completely converted to active metabolite Rhein.[5] [12]	[5][12]
Bioavailability	50-60%	[12]
Protein Binding	99% (Rhein)	[8][12]
Half-life	4-10 hours	[12]
Excretion	37% in urine, 53% in feces (as estimated in rats).[5][12]	[5][12]
Clearance	Total CL is 1.5 L/h; Renal CL is 0.1 L/h.[5][12]	[5][12]

The metabolic pathway of Diacerein is a critical aspect of its function and safety profile.



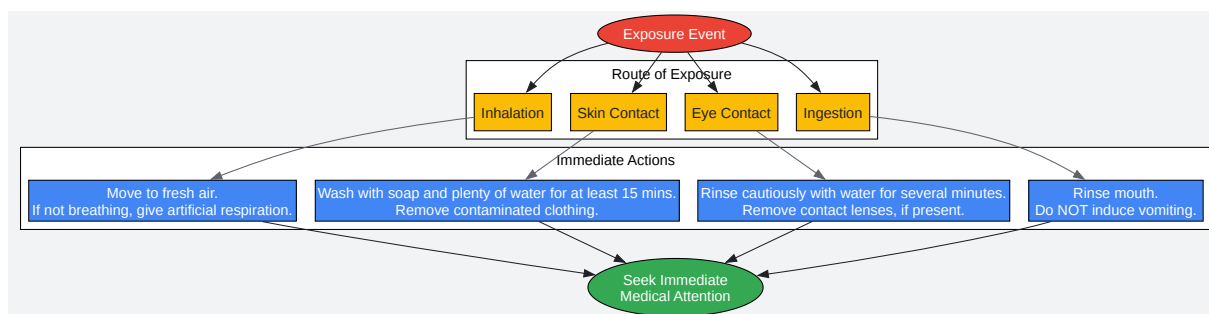
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Pharmacokinetic Pathway of Diacerein.

Experimental Protocols and Handling Procedures

Detailed experimental protocols for toxicological studies are not available in standard SDS documents. However, these documents provide standardized procedures for safe handling, emergency response, and disposal.

A systematic approach is crucial in the event of accidental exposure.



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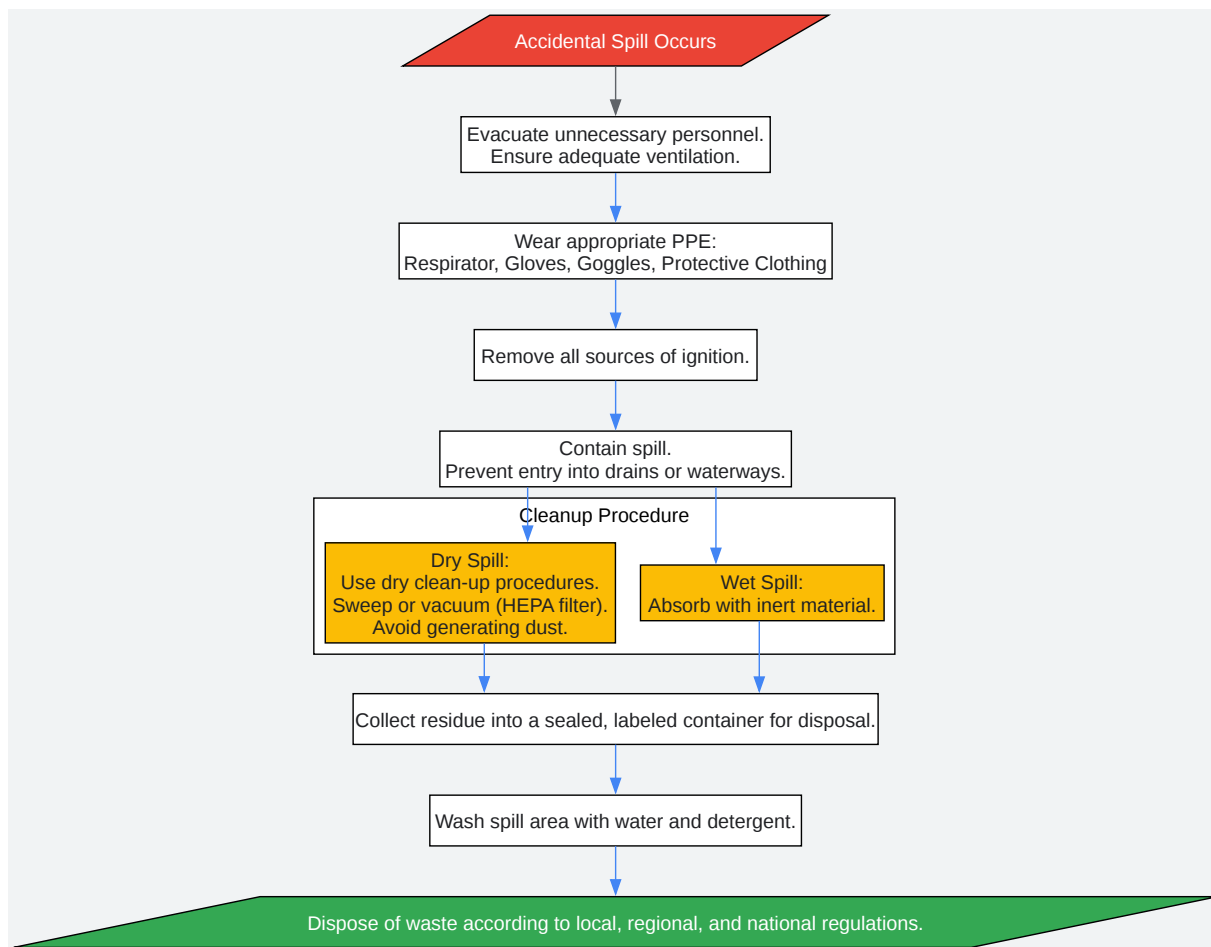
Emergency First Aid Protocol Flowchart.

- Inhalation: Remove the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[9]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and wash it before reuse.[9]
- Eye Contact: Rinse eyes cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so. Continue rinsing and seek medical advice if irritation persists.[6][9]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water, provided the person is conscious. Never give anything by mouth to an unconscious person and seek immediate medical attention.[9]
- Handling: Avoid all personal contact, including inhalation of dust.[3] Use in a well-ventilated area or under a laboratory hood.[7][13] Avoid the formation of dust and aerosols.[13] When

handling, do not eat, drink, or smoke.[3][7]

- Storage: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[3]
[13] Keep away from incompatible materials such as oxidizing agents and foodstuff containers.[3]
- Eye/Face Protection: Wear tightly fitting safety goggles or glasses with side-shields.[13]
- Skin Protection: Handle with impervious gloves (e.g., nitrile rubber). Wear a lab coat or other protective clothing.[13]
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a HEPA-type filter.[9]

The protocol for managing spills is designed to minimize exposure and environmental contamination.



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Accidental Spill Response Workflow.

- Minor Spills: Use dry clean-up procedures to avoid generating dust.[3] Sweep or vacuum the material and place it in a sealed container for disposal.[9]
- Major Spills: Evacuate the area. Wear appropriate PPE, including a respirator.[9] Prevent the spillage from entering drains or water courses.[3] Collect the material and dispose of it as hazardous waste.[13] After collection, wash the area down with large amounts of water.[3]

Fire-Fighting Measures

- Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, water spray, or dry chemical.[9] A solid water stream may be inefficient.[9]
- Specific Hazards: The material is a combustible solid.[3] Dust clouds may form an explosive mixture with air.[3] Hazardous combustion products include carbon monoxide (CO) and carbon dioxide (CO₂).[7]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[7][13]

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